

A Technical Guide to Biotin-PEG12-NHS Ester: Suppliers, Specifications, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-PEG12-NHS ester*

Cat. No.: *B3113079*

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For researchers, scientists, and drug development professionals engaged in bioconjugation, targeted drug delivery, and diagnostic assay development, **Biotin-PEG12-NHS ester** is a critical reagent. This guide provides an in-depth overview of this versatile molecule, including a comparative list of suppliers, key technical data, detailed experimental protocols, and visual representations of its chemical reactivity and experimental workflow.

Supplier and Catalog Information

A variety of life science suppliers offer **Biotin-PEG12-NHS ester**, ensuring its accessibility for research and development purposes. The following table summarizes a selection of suppliers and their corresponding catalog numbers for easy reference.

Supplier	Catalog Number
AxisPharm	AP10527[1]
BroadPharm	BP-21619[2]
BPS Bioscience	27445[3]
Gentaur	24-sc-495911[3]
Glyco MindSynth	GMSL-1164[4]
MedchemExpress	HY-129387
Precise PEG	AG-2759[5]
TargetMol	T17561[6]
Biosynth	FB72909[7]
PurePEG	

Technical Data Summary

Biotin-PEG12-NHS ester is a heterobifunctional crosslinker comprising a biotin moiety for affinity binding to streptavidin or avidin, a 12-unit polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and an N-hydroxysuccinimide (NHS) ester for covalent conjugation to primary amines.[1] Key quantitative data for this reagent are summarized below.

Parameter	Value
Molecular Formula	C41H72N4O18S[1][4][5][7]
Molecular Weight	~941.09 g/mol [1][7]
CAS Number	1934296-88-4[1][6], 365441-71-0[1][2][4]
Purity	≥90% to >98% (supplier dependent)[2][5][6]
Appearance	White to off-white solid, may appear sticky[8]
Storage Conditions	-20°C, protect from moisture[2][3][8]
Solubility	Soluble in DMSO and DMF

Reaction Mechanism

The utility of **Biotin-PEG12-NHS ester** lies in the reactivity of the NHS ester group towards primary amines, such as the ϵ -amino group of lysine residues and the N-terminus of proteins. This reaction, a nucleophilic acyl substitution, results in the formation of a stable amide bond and the release of N-hydroxysuccinimide.

Reaction of **Biotin-PEG12-NHS ester** with a primary amine.

Experimental Protocols

The following protocols provide a general framework for the biotinylation of proteins using **Biotin-PEG12-NHS ester**. Optimization may be required for specific applications.

Materials

- **Biotin-PEG12-NHS ester**
- Protein to be labeled
- Reaction Buffer: Amine-free buffer, e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-8.0.[\[9\]](#) Avoid buffers containing primary amines like Tris or glycine.[\[10\]](#)
- Quenching Solution: 1 M Tris-HCl, pH 8.0 or glycine solution
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Purification column (e.g., size-exclusion chromatography)

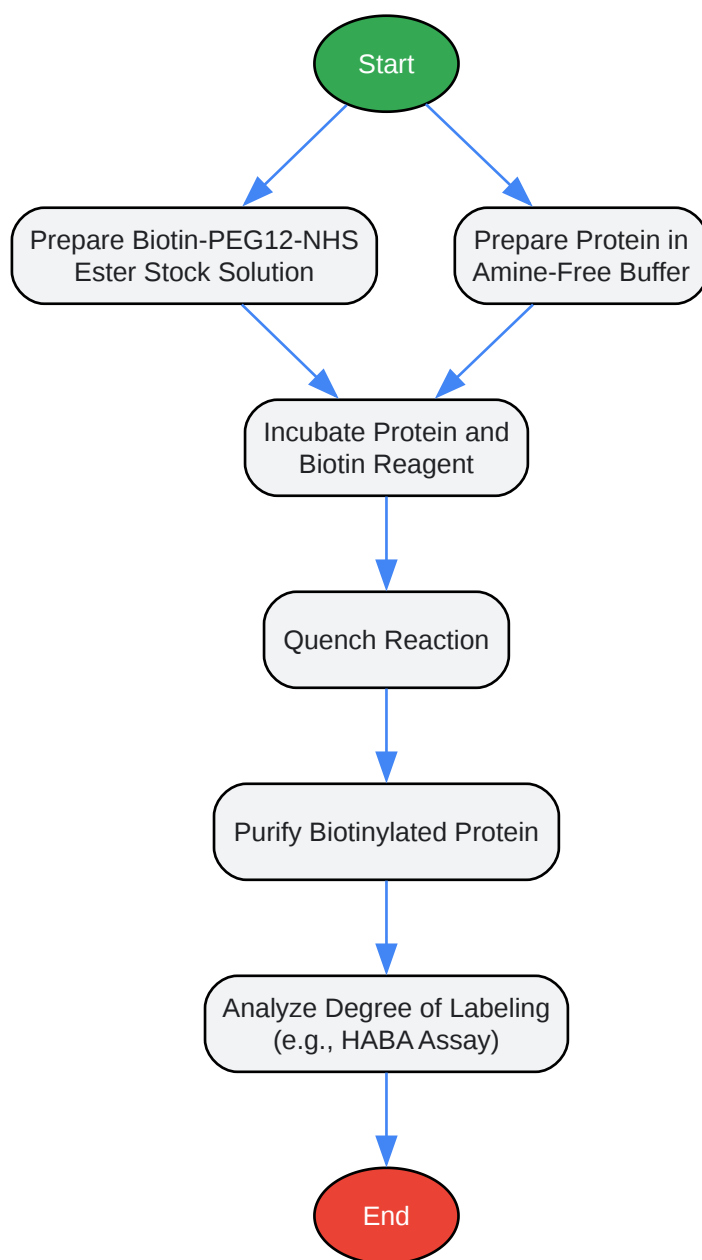
Protocol for Protein Biotinylation

- Reagent Preparation:
 - Equilibrate the vial of **Biotin-PEG12-NHS ester** to room temperature before opening to prevent moisture condensation.[\[9\]](#)
 - Immediately before use, prepare a stock solution of **Biotin-PEG12-NHS ester** in anhydrous DMSO or DMF (e.g., 10 mg/mL).[\[11\]](#) NHS esters are moisture-sensitive and hydrolyze in aqueous solutions, so fresh preparation is crucial.[\[10\]](#)[\[11\]](#)

- Protein Preparation:
 - Dissolve the protein to be labeled in the reaction buffer at a concentration of 1-10 mg/mL. [\[9\]](#)
- Biotinylation Reaction:
 - Add a 10-20 fold molar excess of the **Biotin-PEG12-NHS ester** stock solution to the protein solution.[\[9\]](#) The optimal molar ratio may need to be determined empirically based on the protein and desired degree of labeling.
 - Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours at 4°C with gentle stirring.[\[9\]](#)
- Quenching:
 - Stop the reaction by adding the quenching solution to a final concentration of 50-100 mM.
 - Incubate for an additional 15-30 minutes at room temperature.[\[4\]](#)
- Purification:
 - Remove excess, unreacted biotinylation reagent and byproducts by size-exclusion chromatography (e.g., a PD-10 desalting column), dialysis, or tangential flow filtration.

Experimental Workflow

The general workflow for a typical protein biotinylation experiment is depicted below.



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General workflow for protein biotinylation.

Conclusion

Biotin-PEG12-NHS ester is an indispensable tool for the covalent modification of proteins and other biomolecules. Its unique structure, combining the high-affinity biotin tag with a flexible and solubilizing PEG spacer and a reactive NHS ester, enables a wide range of applications in research and drug development. By understanding the technical specifications, reaction

mechanism, and experimental protocols associated with this reagent, researchers can effectively harness its capabilities for their specific needs.

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- To cite this document: BenchChem. [A Technical Guide to Biotin-PEG12-NHS Ester: Suppliers, Specifications, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3113079#biotin-peg12-nhs-ester-supplier-and-catalog-number]

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